

Dealing with batch-to-batch variability of Prinomastat hydrochloride

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Prinomastat hydrochloride*

CAS No.: *1435779-45-5*

Cat. No.: *B1248558*

[Get Quote](#)

Technical Support Center: Prinomastat Hydrochloride

Welcome to the Technical Support Center for **Prinomastat hydrochloride**. This resource is designed to assist researchers, scientists, and drug development professionals in addressing potential batch-to-batch variability encountered during their experiments.

Frequently Asked Questions (FAQs)

Q1: What is **Prinomastat hydrochloride** and what is its primary mechanism of action?

Prinomastat hydrochloride (also known as AG3340) is a synthetically produced hydroxamic acid derivative.^{[1][2]} It functions as a potent, broad-spectrum inhibitor of matrix metalloproteinases (MMPs), with particular selectivity for MMP-2, MMP-3, MMP-9, MMP-13, and MMP-14.^{[3][4]} By inhibiting these enzymes, Prinomastat blocks the degradation of extracellular matrix proteins, a process crucial for tumor invasion, metastasis, and angiogenesis.^{[1][2][5]} Its lipophilic nature allows it to cross the blood-brain barrier.^{[1][2]}

Q2: What are the common physical and chemical properties of **Prinomastat hydrochloride**?

Prinomastat hydrochloride is typically supplied as a white to beige powder. It is soluble in water at a concentration of 15 mg/mL. Key chemical properties are summarized in the table below.

Property	Value
Molecular Formula	$C_{18}H_{21}N_3O_5S_2 \cdot HCl$
Molecular Weight	459.97 g/mol
CAS Number	192329-42-3
Purity (HPLC)	≥95%
Storage	Desiccated at room temperature

Q3: We are observing inconsistent results in our cell-based assays with different batches of **Prinomastat hydrochloride**. What could be the underlying cause?

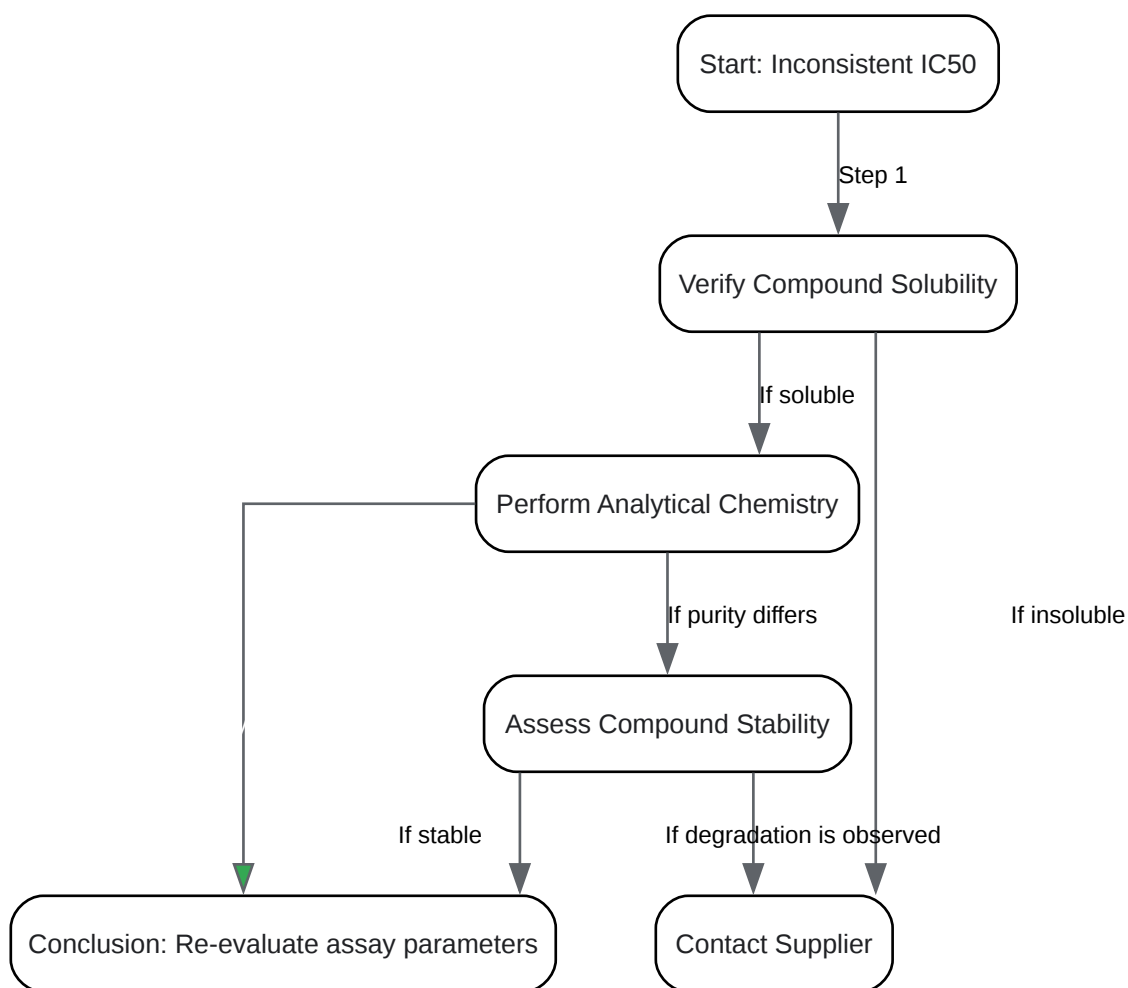
Batch-to-batch variability in experimental results can stem from several factors related to the compound itself. These may include:

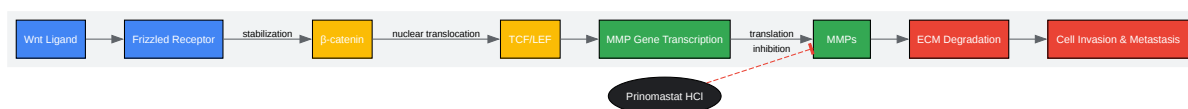
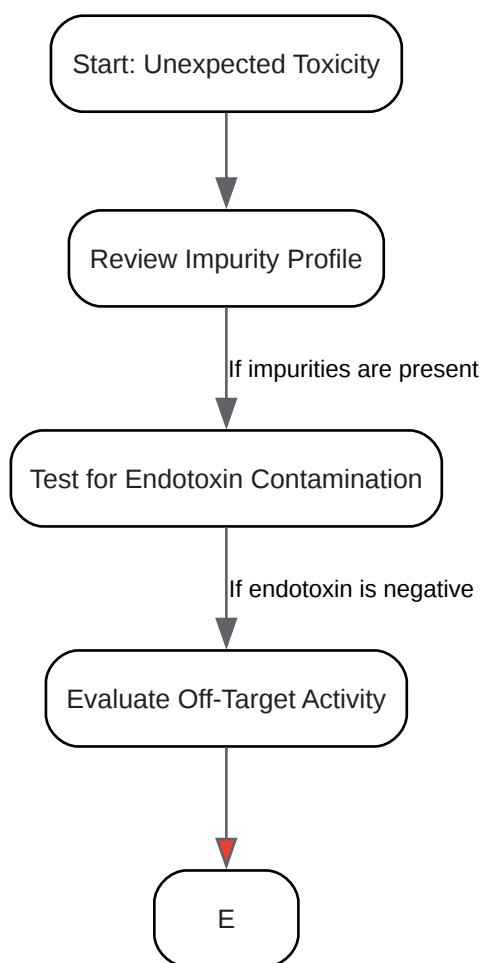
- **Purity Differences:** Even with a specification of ≥95% purity, minor variations in the impurity profile between batches can impact biological activity.
- **Solubility Issues:** Incomplete solubilization or precipitation of the compound in your assay media can lead to lower effective concentrations.
- **Compound Stability:** Degradation of the compound due to improper storage or handling can reduce its potency.
- **Presence of Metabolites:** The presence of known metabolites of Prinomastat could potentially interfere with the expected activity.^[6]

Troubleshooting Guides

Issue 1: Inconsistent IC₅₀ Values in Cellular Assays

If you are observing significant shifts in the half-maximal inhibitory concentration (IC_{50}) of **Prinomastat hydrochloride** between different batches, follow this troubleshooting workflow.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. Prinomastat | C18H21N3O5S2 | CID 466151 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [2. go.drugbank.com \[go.drugbank.com\]](#)
- [3. medchemexpress.com \[medchemexpress.com\]](#)
- [4. Prinomastat - Wikipedia \[en.wikipedia.org\]](#)
- [5. Prinomastat, a hydroxamate-based matrix metalloproteinase inhibitor. A novel pharmacological approach for tissue remodelling-related diseases - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [6. WO2003104224A1 - Metabolites of prinomastat and their sythesis - Google Patents \[patents.google.com\]](#)
- To cite this document: BenchChem. [Dealing with batch-to-batch variability of Prinomastat hydrochloride]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1248558/docs#dealing-with-batch-to-batch-variability-of-prinomastat-hydrochloride\]](https://www.benchchem.com/product/b1248558/docs#dealing-with-batch-to-batch-variability-of-prinomastat-hydrochloride)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check